

# CAS number and chemical properties of 2-Acetoxy-4'-hexyloxybenzophenone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Acetoxy-4'-  
hexyloxybenzophenone

Cat. No.: B1292243

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## An In-depth Technical Guide to 2-Acetoxy-4'-hexyloxybenzophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **2-Acetoxy-4'-hexyloxybenzophenone**. Given the limited publicly available data for this specific molecule, this guide also incorporates information on closely related compounds and general methodologies applicable to its study.

## Chemical Identity and Properties

**2-Acetoxy-4'-hexyloxybenzophenone** is a derivative of benzophenone, a chemical scaffold known for its presence in various biologically active compounds. Its chemical structure features an acetoxy group at the 2-position and a hexyloxy group at the 4'-position of the benzophenone core.

CAS Number: 890098-60-9

Molecular Formula:  $C_{21}H_{24}O_4$

Molecular Weight: 340.41 g/mol

A summary of its known and predicted chemical properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>24</sub> O <sub>4</sub>	ChemicalBook
Molecular Weight	340.41	ChemicalBook
Boiling Point (Predicted)	491.2 ± 30.0 °C	ChemicalBook
Density (Predicted)	1.092 ± 0.06 g/cm <sup>3</sup>	ChemicalBook

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Acetoxy-4'-hexyloxybenzophenone** is not readily available in the public domain, a plausible synthetic route can be devised based on established methods for analogous compounds, such as 2-hydroxy-4-alkoxybenzophenones. A general two-step approach is outlined below.

### Step 1: Synthesis of 2-Hydroxy-4'-hexyloxybenzophenone

This step involves the alkylation of a dihydroxybenzophenone precursor. A general procedure is described in U.S. Patent 3,526,666 for the synthesis of 2-hydroxy-4-alkoxybenzophenones.

Materials:

- 2,4-Dihydroxybenzophenone
- 1-Bromohexane (or other suitable hexyl halide)
- Potassium carbonate (or another suitable base)
- Acetone (or another suitable solvent)

Procedure:

- Dissolve 2,4-dihydroxybenzophenone in a suitable solvent such as acetone.

- Add a molar equivalent of a base, such as potassium carbonate, to the solution.
- Add a molar equivalent of 1-bromohexane to the reaction mixture.
- Reflux the mixture for several hours until the reaction is complete (monitoring by thin-layer chromatography is recommended).
- After cooling, filter the mixture to remove the inorganic salts.
- Evaporate the solvent from the filtrate under reduced pressure.
- Purify the resulting crude product by recrystallization or column chromatography to yield 2-hydroxy-4'-hexyloxybenzophenone.

## Step 2: Acetylation of 2-Hydroxy-4'-hexyloxybenzophenone

The final product can be obtained by the acetylation of the hydroxyl group.

Materials:

- 2-Hydroxy-4'-hexyloxybenzophenone
- Acetic anhydride
- Pyridine (or another suitable catalyst)
- Dichloromethane (or another suitable solvent)

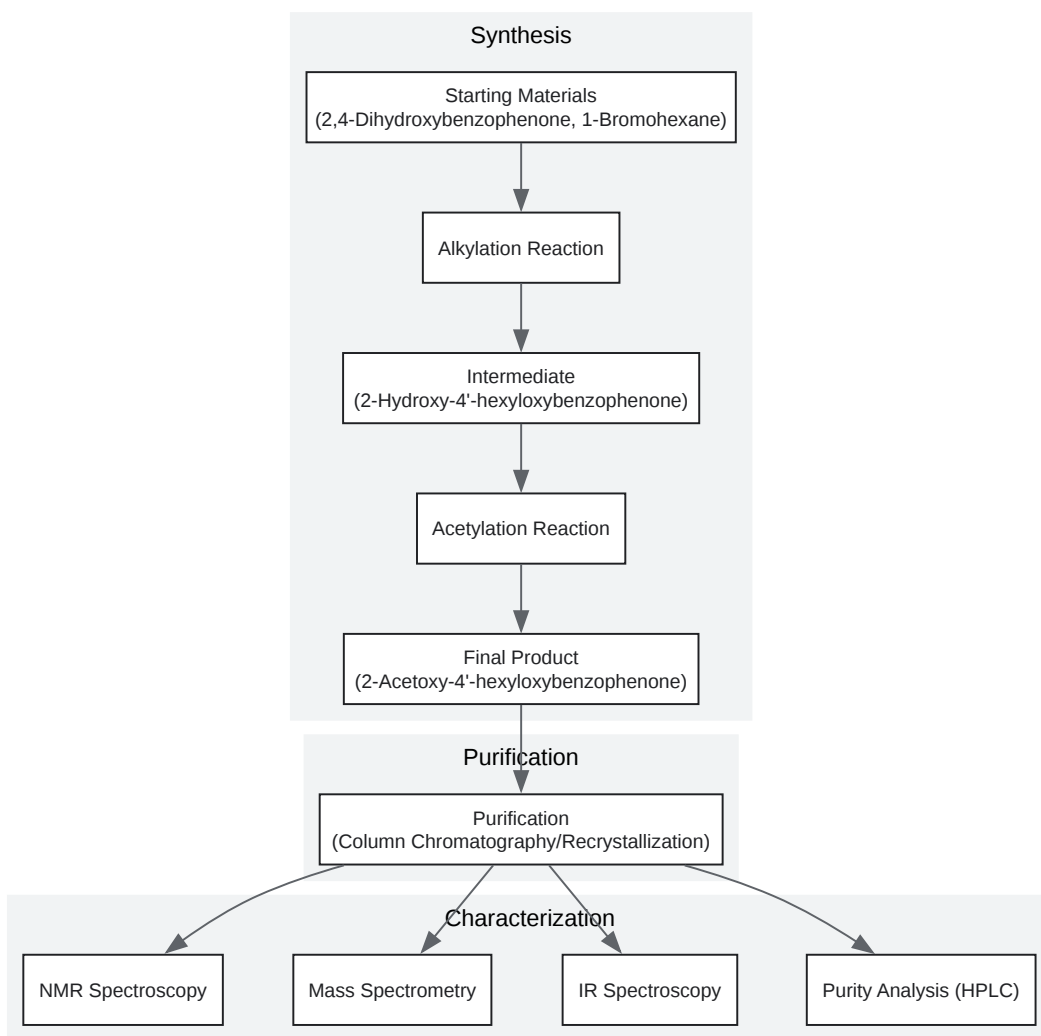
Procedure:

- Dissolve 2-hydroxy-4'-hexyloxybenzophenone in a solvent like dichloromethane.
- Add an excess of acetic anhydride and a catalytic amount of pyridine.
- Stir the reaction mixture at room temperature until the reaction is complete (as monitored by TLC).

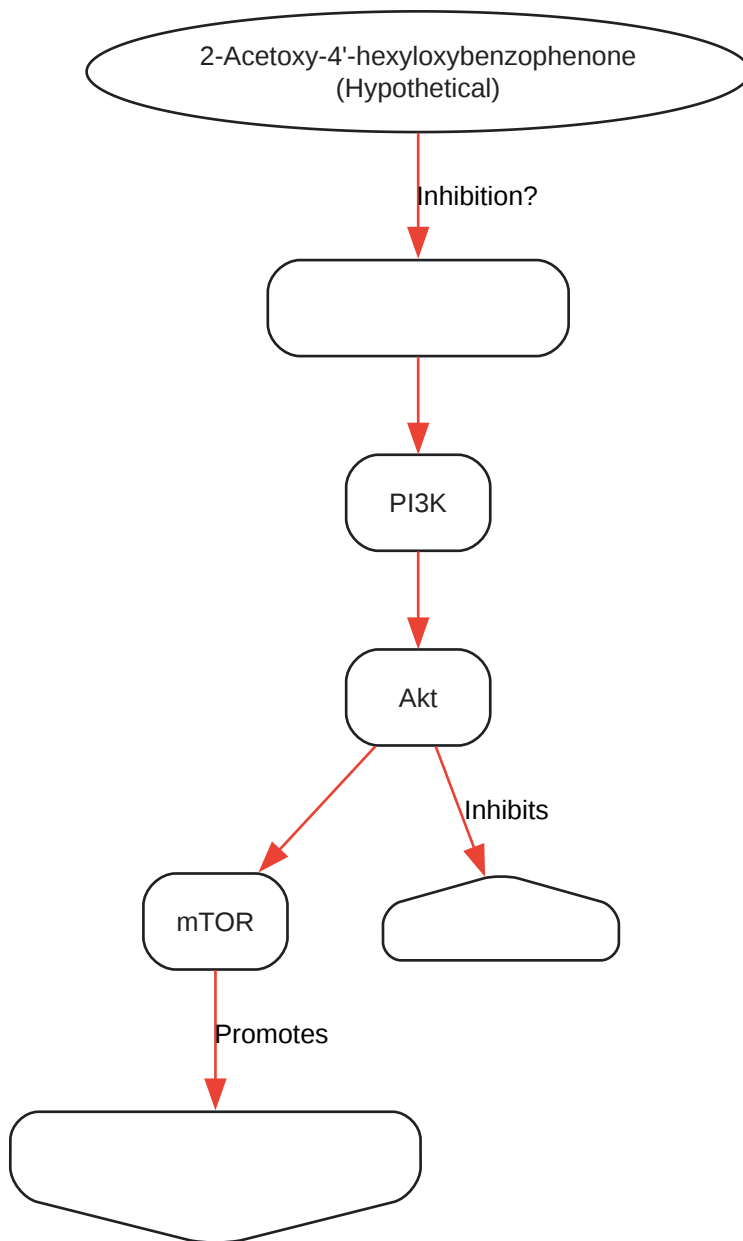
- Quench the reaction by adding water.
- Separate the organic layer and wash it sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate and evaporate the solvent.
- Purify the crude product by column chromatography to obtain **2-Acetoxy-4'-hexyloxybenzophenone**.

The following diagram illustrates the general workflow for the synthesis and characterization of **2-Acetoxy-4'-hexyloxybenzophenone**.

## Synthesis and Characterization Workflow



## Hypothetical Cancer-Related Signaling Pathway

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- To cite this document: BenchChem. [CAS number and chemical properties of 2-Acetoxy-4'-hexyloxybenzophenone]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1292243#cas-number-and-chemical-properties-of-2-acetoxy-4-hexyloxybenzophenone\]](https://www.benchchem.com/product/b1292243#cas-number-and-chemical-properties-of-2-acetoxy-4-hexyloxybenzophenone)

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)